

Fundamental Properties of Tridecanoic Acid

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Compound Focus: Tridecanoic acid-d9

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The table below summarizes the key chemical and physical data for non-deuterated tridecanoic acid, which serves as an essential reference point for understanding its deuterated analog [1] [2] [3].

Property	Value / Description
Common Name	Tridecanoic acid (also known as n-Tridecanoic acid, Tridecyllic acid) [1] [3]
Chemical Formula	$C_{13}H_{26}O_2$ [1] [2] [3]
Average Molecular Weight	214.34 g/mol [1] [2]
Classification	Long-chain saturated fatty acid [1] [2]
Melting Point	41 - 44.5 °C [1] [4]
Boiling Point	312 - 313 °C @ 760 mmHg [4]
Water Solubility	0.033 mg/mL (practically insoluble) [1] [4]
State	White crystalline solid [1] [4]
CAS Registry Number	638-53-9 [1] [3] [4]

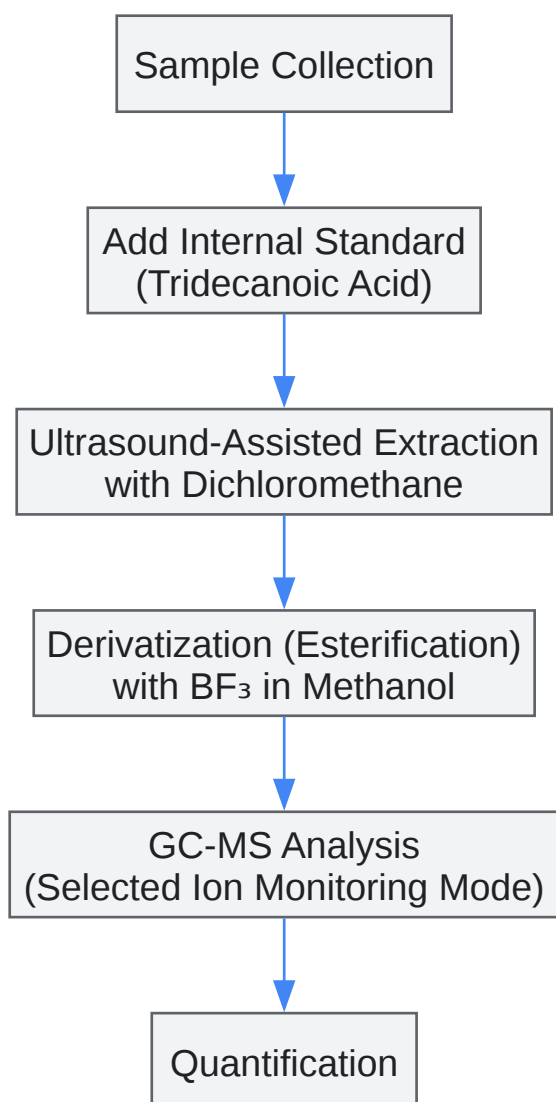
Research Applications and Protocols

While direct data on the -d9 variant is limited, the established uses of its non-labeled form in analytical chemistry provide a clear direction for its deuterated version's application.

Application as an Internal Standard

Tridecanoic acid is widely used as an **internal standard (IS)** or **surrogate standard** in gas chromatography-mass spectrometry (GC-MS) methods for quantifying fatty acids and other analytes [5]. The core principle is that a known amount of the IS is added to a sample before processing; its behavior during analysis corrects for variations in extraction and instrument response, allowing for accurate measurement of target compounds [5].

One search result details a methodology for determining fatty acids (C8–C22) in wastewater, which explicitly used tridecanoic acid as a surrogate internal standard [5]. The workflow can be summarized as follows:



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Experimental workflow for fatty acid analysis using an internal standard [5].

Key Protocol Details:

- **Extraction:** The internal standard is added to the sample, and fatty acids are extracted with dichloromethane. Using **ultrasound significantly reduces the extraction time** [5].
- **Derivatization:** The fatty acid extract is esterified using a **BF₃ (boron trifluoride) methanolic solution** to create fatty acid methyl esters (FAMES), which are more volatile and suitable for GC analysis [5].
- **Analysis & Quantification:** The sample is analyzed by **GC-MS in Selected Ion Monitoring (SIM) mode**. This mode enhances sensitivity and allows for accurate quantification without a need for a complex clean-up step. The method provided detection limits ranging from 0.008 to 0.016 mg/L [5].

Information on Deuterated Variants and Next Steps

A dedicated search for "**tridecanoic acid-d9**" did not return specific results. However, one supplier offers **tridecanoic acid-d25**, a variant with a higher degree of deuteration [6]. This indicates that deuterated forms are indeed used in research, typically as internal standards for mass spectrometry to create a distinct mass difference from analytes.

- **Supplier Example:** FB-reagents offers Tridecanoic Acid-d25 ($C_{13}HD_{25}O_2$) with 98% deuterium enrichment and 99% chemical purity [6].

To find the specific compound you need:

- **Contact Specialized Suppliers:** Reach out to manufacturers and suppliers that specialize in **stable isotope-labeled compounds** or **fine chemicals for research**. Provide them with the exact CAS number for **tridecanoic acid-d9**, if known.
- **Search Scientific Literature:** Use academic databases to find research papers that have used **tridecanoic acid-d9**. This can provide experimental protocols and potential commercial sources.

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References

1. Showing metabocard for Tridecanoic acid (HMDB0000910) [hmdb.ca]
2. N-Tridecanoic Acid: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Tridecanoic acid - the NIST WebBook [webbook.nist.gov]
4. tridecanoic acid, 638-53-9 [thegoodscentcompany.com]
5. Application of tridecanoic acid in analytical method [chemicalbook.com]
6. Tridecanoic Acid-d25 [fbreagents.com]

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